

PSX020: An Automotive Component, Not a Research Compound

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Compound of Interest

Compound Name: PSX020

Cat. No.: B12381675

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Initial investigations to formulate a head-to-head comparison of **PSX020** and its analogs for a scientific audience have revealed that **PSX020** is not a drug, chemical compound, or biological molecule relevant to researchers in drug development. Instead, search results consistently identify **PSX020** as an OEX brand automotive air conditioning pressure switch.^{[1][2][3]}

PSX020 is described as a female binary AC pressure switch with two male spade terminals.^{[1][3]} Its specifications include a 7/16 - 20UNF thread, a high-pressure cut-out at 26kg/cm², and a low-pressure cut-out at 2kg/cm². This component is vehicle-specific and used within automotive air conditioning systems.

Given that **PSX020** is an automotive part and not a substance for biomedical research, a comparison guide detailing its performance against scientific analogs, including experimental data, signaling pathways, and protocols, cannot be constructed as requested. The foundational premise of the topic is based on a misidentification of the product. Therefore, the creation of a comparison guide for researchers, scientists, and drug development professionals is not applicable.

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References

- 1. sparesbox.com.au [sparesbox.com.au]
- 2. repco.com.au [repco.com.au]
- 3. tinkr.co.nz [tinkr.co.nz]
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